

An In-depth Technical Guide to (3-hydroxyphenyl)boronic acid

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Compound of Interest

Compound Name: (3-hydroxyphenyl)boronic Acid

Cat. No.: B1301963

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This guide provides a comprehensive overview of **(3-hydroxyphenyl)boronic acid**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, properties, synthesis, purification, and key applications, with a focus on the Suzuki-Miyaura coupling reaction.

IUPAC Nomenclature and Chemical Structure

The correct IUPAC name for the compound is **(3-hydroxyphenyl)boronic acid**.^[1] This name is derived from the parent molecule, boronic acid, with a 3-hydroxyphenyl group attached to the boron atom. The Chemical Abstracts Service (CAS) registry number for this compound is 87199-18-6.^{[1][2]}

Structure:

The structure consists of a benzene ring substituted with a hydroxyl (-OH) group at the meta position (position 3) and a boronic acid [-B(OH)₂] group at position 1.

Physicochemical Properties

A summary of the key quantitative data for **(3-hydroxyphenyl)boronic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ BO ₃	[1]
Molecular Weight	137.93 g/mol	[2][3]
Melting Point	210-213 °C (decomposes)	[2][4]
CAS Number	87199-18-6	[1][2]
Appearance	White to off-white crystalline solid	
Solubility	Soluble in DMSO, PEG300, and corn oil.[5] Limited solubility in water.	

Spectroscopic Data:

Technique	Data
¹ H NMR	Spectral data is available on ChemicalBook.[6]
¹³ C NMR	Spectral data for phenylboronic acid is available, which can be used as a reference.[7]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and a key reaction of **(3-hydroxyphenyl)boronic acid** are provided below.

3.1. Synthesis of (3-hydroxyphenyl)boronic acid

A common method for the synthesis of **(3-hydroxyphenyl)boronic acid** involves the protection of the hydroxyl group of 3-bromophenol, followed by a Grignard reaction or lithium-halogen exchange, and subsequent reaction with a borate ester.[8]

Protocol:

- Protection of 3-bromophenol: To a solution of 3-bromophenol in a suitable solvent (e.g., tetrahydrofuran), add a protecting group such as di-tert-butyl dicarbonate (Boc_2O) in the presence of a base (e.g., sodium hydride).^[8] Stir the reaction mixture until the starting material is consumed (monitored by TLC).
- Formation of the Grignard or Organolithium Reagent:
 - Grignard Reagent: To the protected 3-bromophenol, add magnesium turnings to initiate the formation of the Grignard reagent.^[8]
 - Organolithium Reagent: Alternatively, at a low temperature (e.g., $-78\text{ }^\circ\text{C}$), add a strong base like n-butyllithium to the protected 3-bromophenol to perform a lithium-halogen exchange.^[8]
- Borylation: To the resulting Grignard or organolithium reagent at low temperature, add a trialkyl borate, such as trimethyl borate or triisopropyl borate, dropwise.^[8]
- Hydrolysis and Deprotection: After the reaction is complete, hydrolyze the boronate ester by adding an acidic solution (e.g., hydrochloric acid). This step will also remove the protecting group.^[8]
- Work-up and Isolation: Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). The combined organic layers are then washed, dried, and the solvent is evaporated to yield the crude product.

3.2. Purification by Recrystallization

Recrystallization is a standard technique to purify solid organic compounds.^[9]

Protocol:

- Solvent Selection: Choose a suitable solvent or solvent mixture in which **(3-hydroxyphenyl)boronic acid** is soluble at high temperatures but sparingly soluble at low temperatures. A mixture of acetone and heptane has been reported to be effective.^[8]
- Dissolution: Dissolve the crude **(3-hydroxyphenyl)boronic acid** in the minimum amount of the hot solvent.

- Crystallization: Allow the solution to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization.
- Isolation: Collect the pure crystals by filtration.
- Drying: Dry the crystals under vacuum to remove any residual solvent.

3.3. Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling is a palladium-catalyzed cross-coupling reaction between an organoboron compound and an organohalide, which is a powerful tool for forming carbon-carbon bonds.[\[10\]](#)

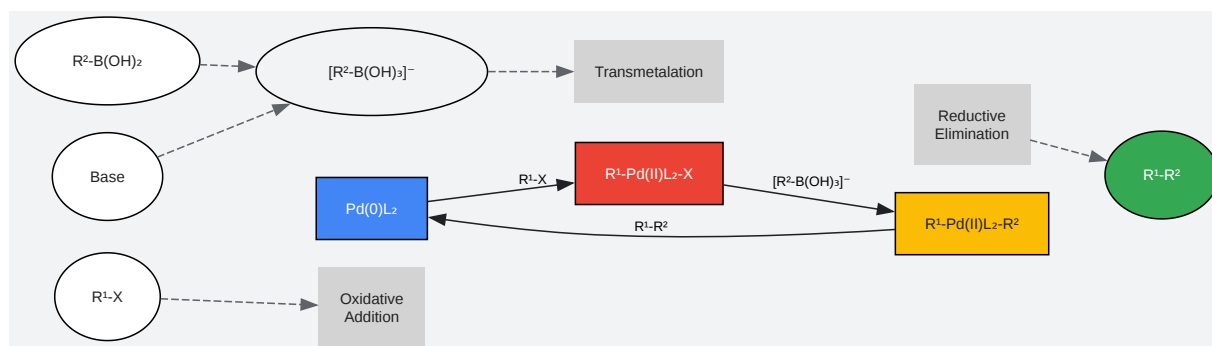
Protocol for the coupling of **(3-hydroxyphenyl)boronic acid** with 4-bromoanisole:

- Reaction Setup: In a reaction vessel, combine **(3-hydroxyphenyl)boronic acid** (1 equivalent), 4-bromoanisole (1.2 equivalents), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (e.g., 3 mol%), and a base (e.g., K_2CO_3 , 2 equivalents).
- Solvent Addition: Add a degassed solvent system, typically a mixture of an organic solvent and water (e.g., 1,4-dioxane/water).[\[11\]](#)
- Reaction Conditions: Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at a suitable temperature (e.g., 80-100 °C) for several hours.[\[11\]](#) Monitor the reaction progress by TLC or LC-MS.
- Work-up: After the reaction is complete, cool the mixture to room temperature. Add water and extract the product with an organic solvent like ethyl acetate.[\[11\]](#)
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel.[\[11\]](#)

Mandatory Visualization

Suzuki-Miyaura Coupling Catalytic Cycle

The following diagram illustrates the catalytic cycle of the Suzuki-Miyaura coupling reaction, a key application of **(3-hydroxyphenyl)boronic acid**.



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Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This diagram illustrates the key steps of oxidative addition, transmetalation, and reductive elimination in the palladium-catalyzed coupling of an organohalide (R^1-X) with an organoboron compound ($R^2-B(OH)_2$), such as **(3-hydroxyphenyl)boronic acid**.

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